

5-Chloro-2-methylpentan-2-ol structural information

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-2-methylpentan-2-ol

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<An In-depth Technical Guide to **5-Chloro-2-methylpentan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of **5-Chloro-2-methylpentan-2-ol**, a halogenated tertiary alcohol of significant interest in synthetic organic chemistry. This document elucidates its core structural features, physicochemical properties, and characteristic spectroscopic data. It further details robust synthetic protocols and explores its reactivity, with a focus on applications relevant to drug development and complex molecule synthesis. The content is structured to provide not only procedural steps but also the underlying scientific rationale, ensuring that researchers can confidently and effectively utilize this versatile building block. Through detailed experimental workflows, data-rich tables, and mechanistic diagrams, this guide serves as an authoritative resource for the scientific community.

Core Structural and Physicochemical Profile

5-Chloro-2-methylpentan-2-ol is a bifunctional molecule featuring a tertiary alcohol and a primary alkyl chloride. This unique combination allows for a range of selective chemical transformations, making it a valuable intermediate in multi-step syntheses. The tertiary alcohol provides a site for potential elimination or derivatization, while the primary chloride is a reactive handle for nucleophilic substitution. A thorough understanding of its physical properties is

critical for designing experimental procedures, including solvent selection, reaction temperature control, and purification strategies.

Table 1: Key Physicochemical Properties

Property	Value	Reference(s)
CAS Number	7712-59-6	[1][2][3][4][5]
Molecular Formula	C ₆ H ₁₃ ClO	[1][3][6]
Molecular Weight	136.62 g/mol	[1][3][6]
IUPAC Name	5-chloro-2-methylpentan-2-ol	[2][6]
Synonyms	1-Chloro-4-hydroxy-4-methylpentane, 2-Methyl-5-chloropentanol-2	[2][3][6]
Physical State	Liquid	
pKa (Predicted)	15.15 ± 0.29	[3]

Spectroscopic Signature for Structural Verification

Accurate structural confirmation of **5-Chloro-2-methylpentan-2-ol** is achieved through a combination of spectroscopic techniques. Each method provides unique insights into the molecular framework.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments. Key signals include a triplet for the methylene group adjacent to the chlorine, and a singlet for the two equivalent methyl groups on the carbon bearing the hydroxyl group.
- ¹³C NMR:** The carbon NMR spectrum will display six unique signals, confirming the presence of six distinct carbon environments within the molecule.

Infrared (IR) Spectroscopy

The IR spectrum is instrumental in identifying the key functional groups. A broad absorption band in the region of 3400 cm^{-1} is characteristic of the O-H stretch of the alcohol, while a peak in the fingerprint region (typically $600\text{-}800\text{ cm}^{-1}$) corresponds to the C-Cl stretching vibration.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern. The mass spectrum of **5-Chloro-2-methylpentan-2-ol** will exhibit a molecular ion peak (M^+) and a characteristic $M+2$ peak with an intensity ratio of approximately 3:1, confirming the presence of a single chlorine atom.

Synthesis and Chemical Reactivity

Common Synthetic Approaches

The synthesis of **5-Chloro-2-methylpentan-2-ol** is often achieved through the reaction of a suitable Grignard reagent with a chlorinated carbonyl compound. For instance, the addition of methylmagnesium bromide to 5-chloro-2-pentanone offers a direct route to the target molecule.

Diagram 1: Retrosynthetic Analysis



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Caption: Retrosynthetic approach to **5-Chloro-2-methylpentan-2-ol**.

Key Reaction Pathways

The dual functionality of **5-Chloro-2-methylpentan-2-ol** allows for a variety of subsequent reactions. The primary chloride can undergo nucleophilic substitution with a range of nucleophiles, enabling chain extension and the introduction of new functional groups. The tertiary alcohol can be eliminated under acidic conditions to form an alkene, or it can be derivatized to protect it during subsequent reaction steps.

Applications in Research and Drug Development

5-Chloro-2-methylpentan-2-ol serves as a versatile building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[7] Its ability to participate in a variety of chemical transformations makes it a valuable tool for medicinal chemists and process development scientists. For example, it can be used to introduce a substituted pentyl chain into a larger molecular scaffold.

Experimental Protocols

Synthesis of 5-Chloro-2-methylpentan-2-ol from 5-Chloro-2-pentanone

Objective: To prepare **5-Chloro-2-methylpentan-2-ol** via a Grignard reaction.

Materials:

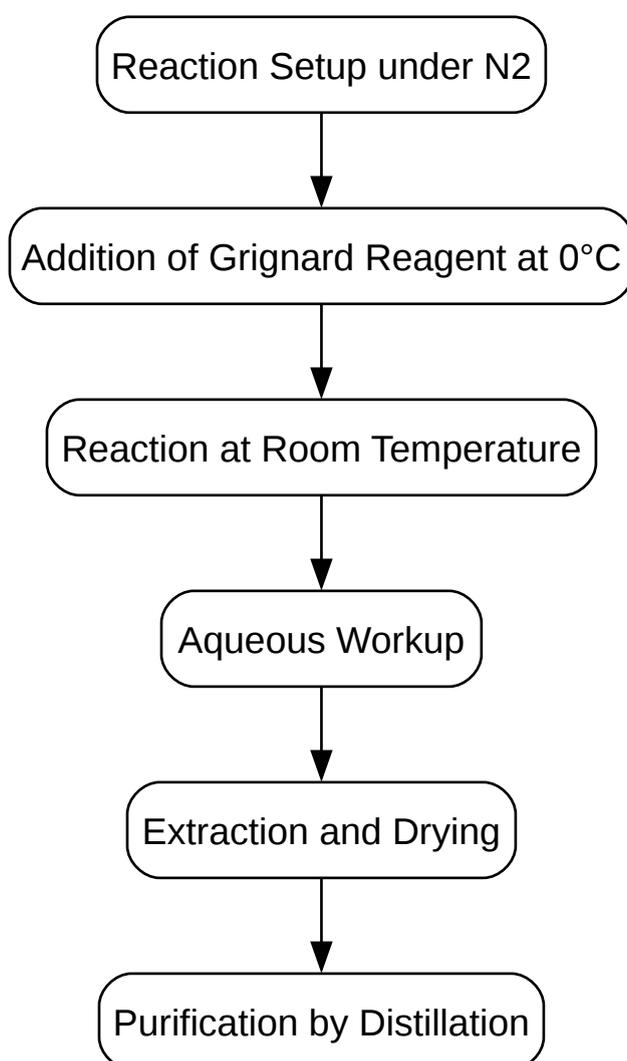
- 5-Chloro-2-pentanone
- Methylmagnesium bromide (3.0 M solution in diethyl ether)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- To a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add a solution of 5-chloro-2-pentanone in anhydrous diethyl ether.
- Cool the flask to 0 °C in an ice bath.
- Slowly add the methylmagnesium bromide solution via the dropping funnel, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2 hours.

- Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation.

Diagram 2: Experimental Workflow



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Caption: Workflow for the synthesis of **5-Chloro-2-methylpentan-2-ol**.

Safety and Handling

5-Chloro-2-methylpentan-2-ol should be handled in a well-ventilated fume hood.[8] Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. It may be irritating to the eyes, skin, and respiratory system. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

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- To cite this document: BenchChem. [5-Chloro-2-methylpentan-2-ol structural information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8642929#5-chloro-2-methylpentan-2-ol-structural-information]

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